

Essential Safety and Operational Guide for 4,6-Dichloronicotinic Acid

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Compound of Interest

Compound Name: 4,6-Dichloronicotinic acid

Cat. No.: B189603

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This guide provides immediate safety, handling, and disposal protocols for laboratory personnel working with **4,6-Dichloronicotinic acid**. Adherence to these procedures is critical to ensure a safe research environment.

Chemical Profile and Hazards

4,6-Dichloronicotinic acid is a chemical compound utilized in pharmaceutical and agrochemical research.^[1] It is recognized as a skin and eye irritant.^{[2][3][4]}

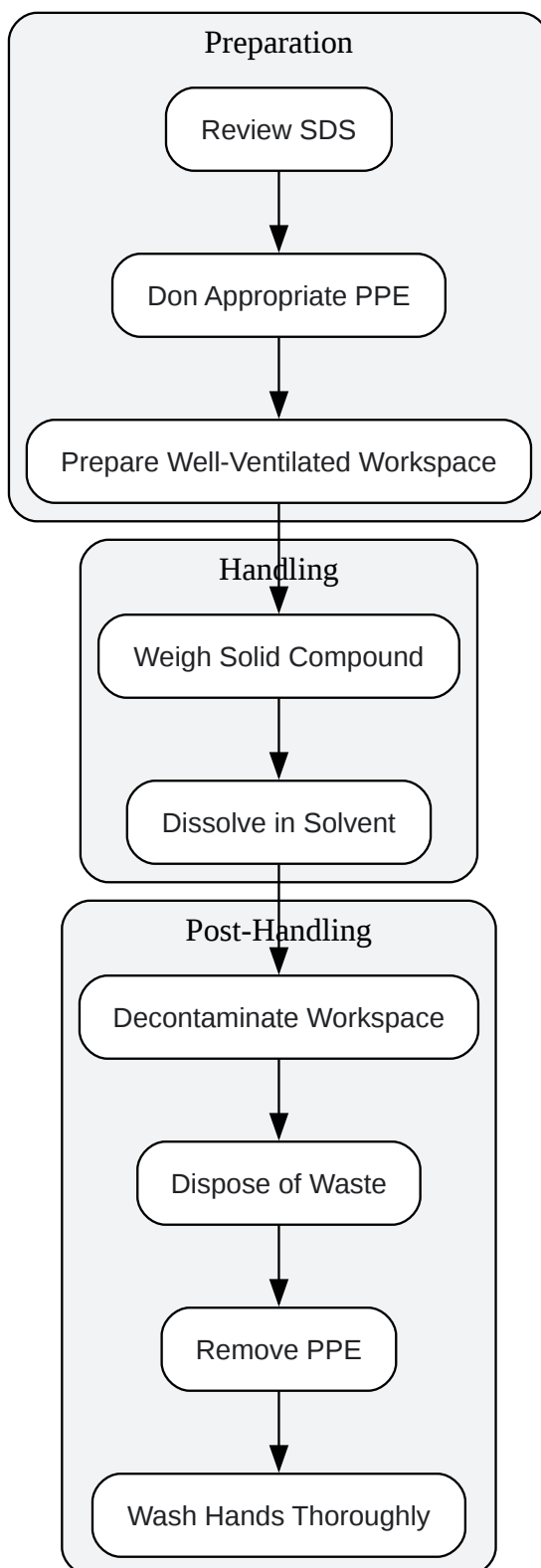
Property	Value	Source
CAS Number	73027-79-9	^{[2][3]}
Molecular Formula	C6H3Cl2NO2	^{[2][5][6]}
Molecular Weight	192.00 g/mol	^{[5][6]}
Appearance	White to off-white solid	^[1]
Melting Point	152-159 °C (decomposes)	^{[1][7]}
Purity	≥97%	^[6]

Hazard Identification

Hazard	Description	Precautionary Statement
Skin Irritation	Causes skin irritation.	P264: Wash skin thoroughly after handling.[2] P280: Wear protective gloves/protective clothing.[2] P302+P352: IF ON SKIN: Wash with plenty of water.[2] P332+P317: If skin irritation occurs: Get medical help.[2] P362+P364: Take off contaminated clothing and wash it before reuse.[2]
Eye Irritation	Causes serious eye irritation.	P280: Wear eye protection/face protection.[2] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]
Respiratory Irritation	May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2] P271: Use only outdoors or in a well-ventilated area.[2] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][3] P319: Get medical help if you feel unwell.[2]

Operational Plan: Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **4,6-Dichloronicotinic acid** is essential to minimize exposure and ensure safety. The following workflow outlines the necessary steps from preparation to post-handling procedures.



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Caption: Workflow for handling **4,6-Dichloronicotinic acid**.

Personal Protective Equipment (PPE) Requirements

Protection Type	Specific PPE	Reasoning and Best Practices
Eye and Face Protection	Chemical safety goggles and a face shield. [8] [9]	Standard safety glasses are insufficient. [10] Goggles provide a seal against splashes, while a face shield offers an additional layer of protection for the entire face.
Skin Protection	Chemical-resistant gloves (Nitrile, Neoprene, or PVC). [8] Lab coat or chemical-resistant apron. [8] [10]	Nitrile gloves are generally adequate for incidental contact. [10] For prolonged handling, consult the glove manufacturer's resistance data. A lab coat or apron protects against splashes and spills. [8]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. [2] [11]	To avoid inhalation of dust or vapors, which can cause respiratory irritation. [2] If a fume hood is not available, a NIOSH-approved respirator may be necessary.
Foot Protection	Closed-toe shoes.	Protects feet from spills. Open-toed shoes are not permitted in the laboratory. [10]

Experimental Protocols: Emergency Procedures

In the event of an exposure, immediate and appropriate first aid is crucial.

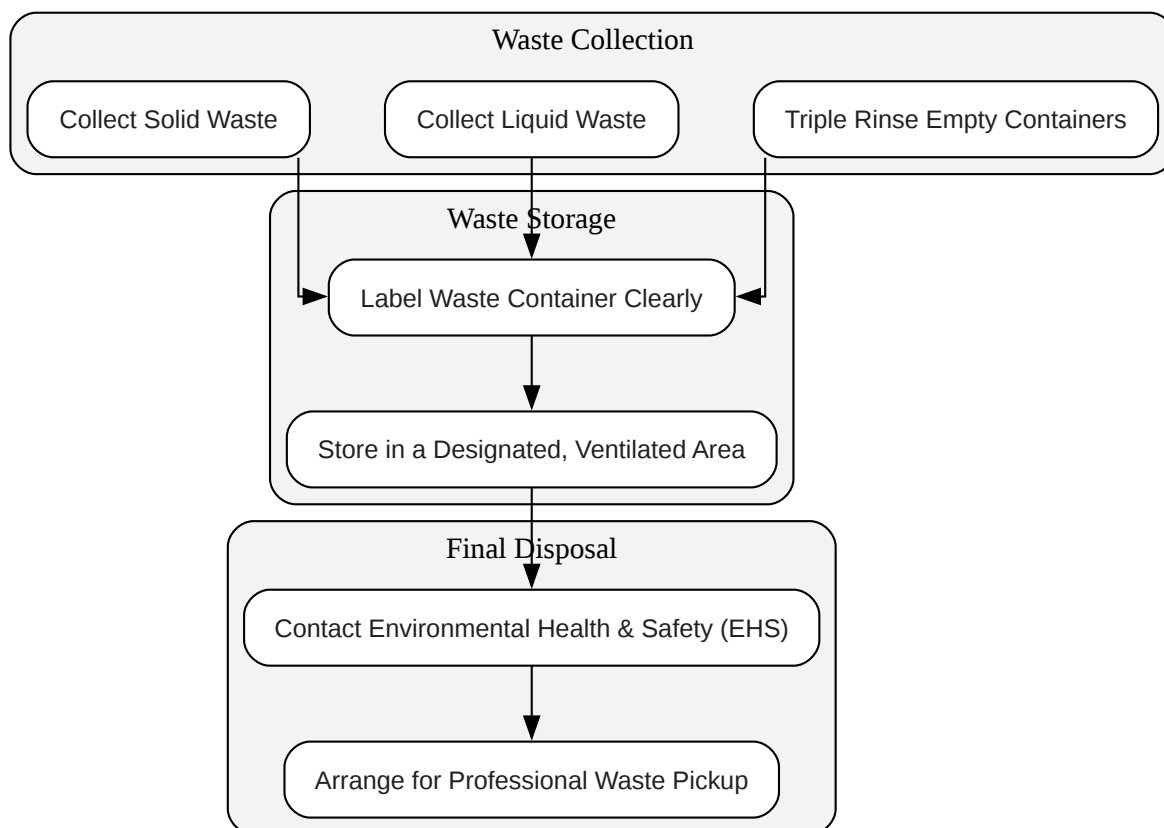
Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[2][3] Seek immediate medical attention.
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes.[3] Remove contaminated clothing and wash it before reuse. [2] If skin irritation persists, seek medical attention.[3]
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing.[2][3] If the person is not breathing, give artificial respiration. Seek medical attention if symptoms occur.[3]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward.[3] Seek medical attention if symptoms occur.[3]

An eyewash station and emergency shower must be readily accessible in any area where corrosive chemicals are handled.[11]

Disposal Plan

Proper disposal of **4,6-Dichloronicotinic acid** and its containers is imperative to prevent environmental contamination. As a chlorinated organic compound, it requires special disposal procedures.

Disposal Workflow



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Caption: Disposal workflow for **4,6-Dichloronicotinic acid** waste.

Disposal Guidelines

- Solid Waste: Collect all solid waste, including contaminated consumables (e.g., weigh paper, paper towels), in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions of **4,6-Dichloronicotinic acid** in a designated, sealed, and clearly labeled hazardous waste container for chlorinated organic solvents. Do not mix with other solvent waste streams unless permitted by your institution's Environmental Health and Safety (EHS) department.

- Empty Containers: Triple rinse empty containers with a suitable solvent. The rinsate should be collected and disposed of as hazardous liquid waste.
- Disposal Method: All waste containing **4,6-Dichloronicotinic acid** must be disposed of through an approved hazardous waste disposal facility, typically via incineration at high temperatures.[12][13] Landfill disposal is not a suitable option for chlorinated organic residues.[12] Contact your institution's EHS department for specific procedures and to arrange for waste pickup.

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